

# Application Note: Quantification of Pinoxaden in Water Samples by LC-MS/MS

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## Compound of Interest

Compound Name: *Pinoxaden*

Cat. No.: *B166648*

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## Abstract

This application note provides a detailed and robust protocol for the quantification of the herbicide **Pinoxaden** in various water samples using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The described methodology, leveraging solid-phase extraction (SPE) for sample preparation and multiple reaction monitoring (MRM) for detection, offers high sensitivity and selectivity for accurate determination of **Pinoxaden** residues. This protocol is essential for environmental monitoring, water quality assessment, and regulatory compliance.

## Introduction

**Pinoxaden** is a widely used herbicide for the control of grass weeds in cereal crops.[1] Its potential for runoff into surface and groundwater necessitates sensitive and reliable analytical methods for its detection and quantification. LC-MS/MS has emerged as the preferred technique for this purpose due to its ability to provide accurate quantification at low concentration levels.[2] This document outlines a comprehensive protocol, including sample preparation, instrument parameters, and data analysis, to ensure reproducible and accurate results.

## Experimental Protocol

The following protocol is a synthesized methodology based on established methods for the analysis of **Pinoxaden** in water.<sup>[3]</sup>

## Sample Preparation: Solid-Phase Extraction (SPE)

- **Sample Collection and Preservation:** Collect water samples in clean glass containers. If not analyzed immediately, store at 4°C.
- **Acidification:** Transfer a 20 mL aliquot of the water sample into a 50 mL polypropylene tube. Acidify the sample to a pH of less than 2 by adding 100 µL of concentrated formic acid.<sup>[3]</sup> Mix vigorously.
- **SPE Cartridge Conditioning:** Condition a suitable SPE cartridge (e.g., Oasis HLB or equivalent) by passing 5 mL of methanol followed by 5 mL of ultrapure water.
- **Sample Loading:** Load the acidified water sample onto the conditioned SPE cartridge at a flow rate of 1-2 mL/min.<sup>[3]</sup>
- **Washing:** Wash the cartridge with 3 mL of a 20:80 (v/v) acetonitrile:ultrapure water solution to remove interferences. Discard the eluate.
- **Elution:** Elute the retained **Pinoxaden** from the cartridge with 5 mL of methanol.
- **Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in 1 mL of a 50:50 (v/v) acetonitrile:ultrapure water solution. The sample is now ready for LC-MS/MS analysis.

## LC-MS/MS Analysis

The following tables summarize the recommended chromatographic and mass spectrometric conditions.

Table 1: Liquid Chromatography (LC) Parameters

Parameter	Value
LC System	Waters Acquity UPLC I-Class or equivalent
Column	ACE C18 (50 x 2.1 mm, 3 µm) or equivalent
Column Temperature	40°C
Mobile Phase A	Ultrapure water with 0.1% formic acid
Mobile Phase B	Methanol
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Gradient Elution	See Table 2

Table 2: Gradient Elution Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
4.0	10	90
5.0	10	90
5.1	90	10
6.0	90	10

Table 3: Mass Spectrometry (MS/MS) Parameters

Parameter	Value
Mass Spectrometer	Applied Biosystems QTRAP 5500 or equivalent
Ionization Mode	Positive Electrospray Ionization (ESI+)
Interface Temperature	475°C
Nebulizer Gas	55 psi
Drying Gas Flow	8 L/min
Drying Gas Temperature	250°C
Capillary Voltage	3500 V
Monitoring Mode	Multiple Reaction Monitoring (MRM)

## Quantitative Data

The performance of the method should be validated by assessing linearity, limit of quantification (LOQ), limit of detection (LOD), accuracy (recoveries), and precision (relative standard deviation, RSD).

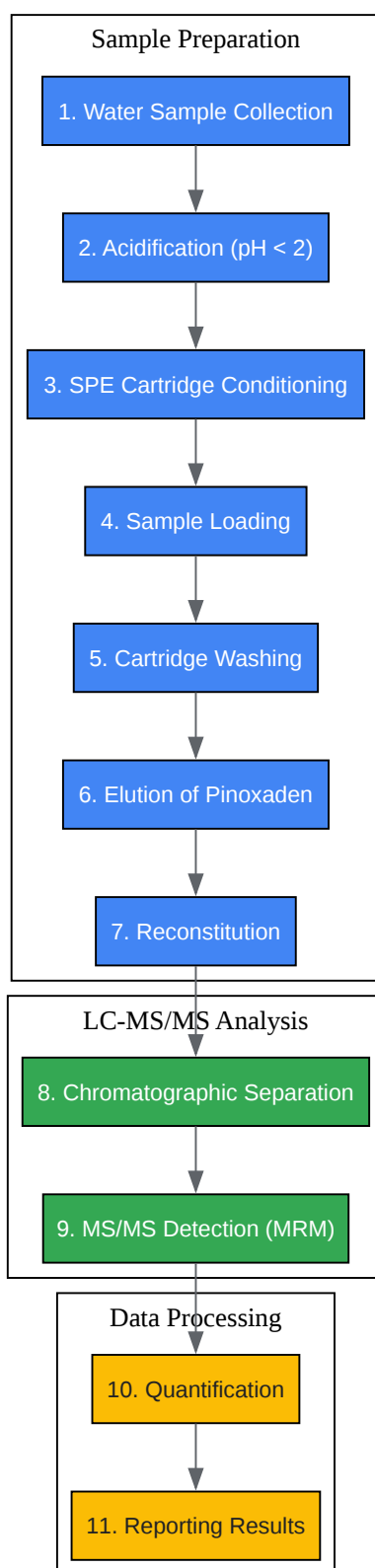
Table 4: MRM Transitions and Method Performance for **Pinoxaden**

Analyte	Precursor Ion (m/z)	Product Ion (m/z) (Quantifier)	Product Ion (m/z) (Qualifier)	LOQ (µg/L)	Average Recovery (%)	RSD (%)
Pinoxaden	401.2	317.1	289	0.05	80-130	< 10.5

Note: The quantifier transition is used for concentration calculations, while the qualifier transition confirms the identity of the analyte. The provided LOQ, recovery, and RSD values are typical performance characteristics and should be experimentally verified.

## Experimental Workflow

The following diagram illustrates the logical flow of the **Pinoxaden** quantification protocol.



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Caption: Workflow for **Pinoxaden** quantification in water samples.

## Conclusion

The LC-MS/MS protocol detailed in this application note provides a reliable and sensitive method for the quantification of **Pinoxaden** in water samples. The use of solid-phase extraction for sample clean-up and concentration, combined with the specificity of tandem mass spectrometry, ensures accurate and reproducible results. This method is well-suited for routine environmental monitoring and can be adapted for the analysis of other pesticides in aqueous matrices. Adherence to this protocol will enable researchers and scientists to generate high-quality data for environmental risk assessment and regulatory purposes.

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## References

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